

Toxicological Profile of Cyclohexyl Cinnamate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cyclohexyl cinnamate*

Cat. No.: B1588606

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Abstract

This technical guide provides a comprehensive toxicological profile of **Cyclohexyl cinnamate** (CAS No. 7779-17-1), a fragrance and flavoring ingredient.^{[1][2][3]} The document synthesizes available data on its acute toxicity, skin and eye irritation, skin sensitization, genotoxicity, phototoxicity, and metabolism. Methodologies for key experimental protocols are detailed, and metabolic and experimental workflow diagrams are provided for enhanced clarity. The profile is constructed from publicly available data and read-across information from structurally related compounds to address data gaps, in line with modern safety assessment practices.^{[4][5]}

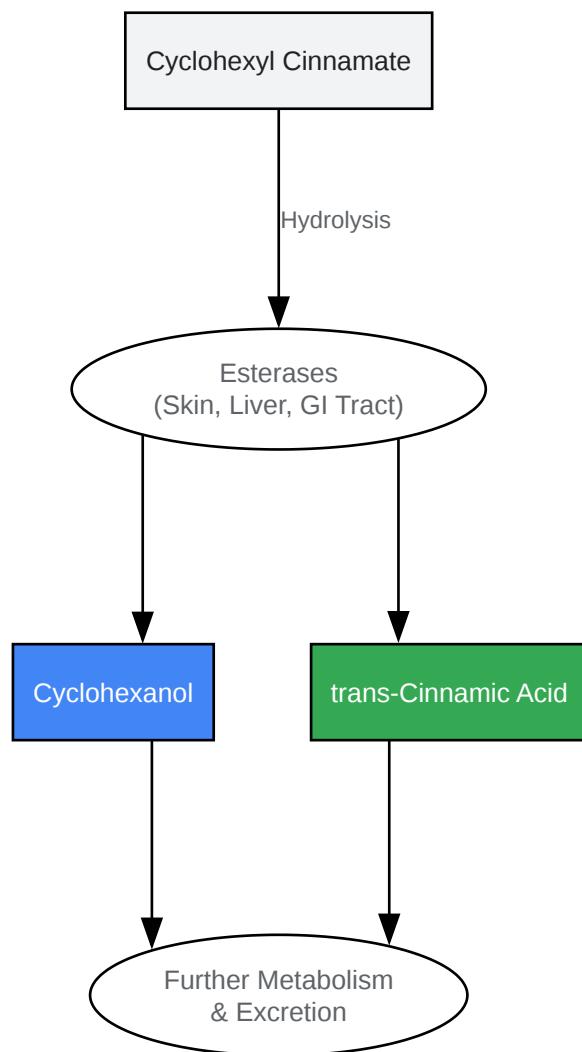
Chemical and Physical Properties

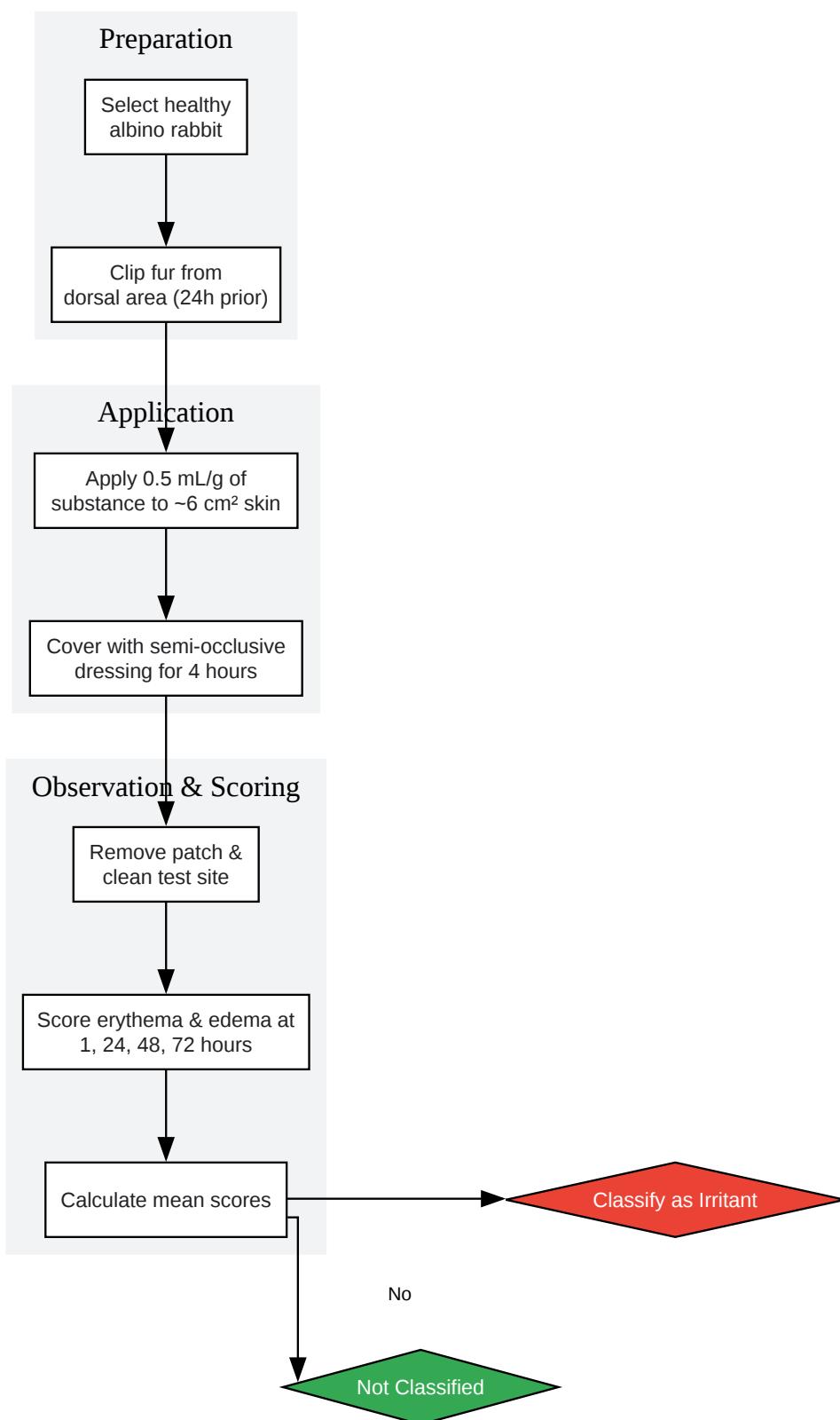
Cyclohexyl cinnamate is the ester of cyclohexanol and cinnamic acid.^[6] It belongs to the chemical class of cinnamic acid esters and is recognized for its fruity, balsamic aroma.^{[3][7]}

Property	Value	Reference
Synonyms	Cinnamic acid, cyclohexyl ester; Cyclohexyl 3-phenylpropenoate	[1]
CAS Number	7779-17-1	[1]
Molecular Formula	C ₁₅ H ₁₈ O ₂	[2]
Molecular Weight	230.30 g/mol	[7]
Physical State	Liquid	[3]
Specific Gravity	1.048 - 1.058 @ 25°C	[3]
Refractive Index	1.560 - 1.564 @ 20°C	[3]
Flash Point	143.33 °C (290.00 °F)	[3]

Metabolism

As a carboxylic ester, **Cyclohexyl cinnamate** is anticipated to undergo rapid enzymatic hydrolysis as its primary metabolic pathway.[\[8\]](#) This reaction, catalyzed by esterase enzymes present in the skin, liver, and gastrointestinal tract, yields cyclohexanol and trans-cinnamic acid.[\[9\]](#)[\[10\]](#) Both metabolites are then further processed through well-established pathways. Cinnamic acid, for instance, is readily absorbed and excreted, primarily in the urine.[\[6\]](#)[\[9\]](#) The rapid hydrolysis prevents the parent ester from accumulating systemically.[\[9\]](#)[\[11\]](#)



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